

A Comparative Guide to the Preclinical Reproducibility of Enrupatinib

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Compound of Interest

Compound Name: *Enrupatinib*
CAS No.: *2222689-47-4*
Cat. No.: *B15578944*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the published preclinical data for **Enrupatinib** (EI-1071), a selective inhibitor of Colony-Stimulating Factor 1 Receptor (CSF1R). The information is intended to offer an objective overview of its performance relative to other CSF1R inhibitors, Pexidartinib and BLZ945, based on available experimental data. A critical aspect of preclinical research is the reproducibility of findings, a topic that will be addressed in the context of the available data.

Introduction to Enrupatinib and CSF1R Inhibition

Enrupatinib is a potent and selective, orally bioavailable, and brain-penetrant small molecule inhibitor of CSF1R^{[1][2]}. The Colony-Stimulating Factor 1 (CSF1) and its receptor (CSF1R) signaling pathway is a critical regulator of the survival, proliferation, and differentiation of macrophages and their precursors^{[1][3]}. In the context of cancer, this pathway is implicated in the maintenance of tumor-associated macrophages (TAMs), which often contribute to an immunosuppressive tumor microenvironment, promoting tumor growth, angiogenesis, and metastasis^[3]. In neurodegenerative diseases like Alzheimer's, CSF1R signaling is involved in

the activation of microglia, the resident immune cells of the brain, which can contribute to neuroinflammation and neuronal damage[4][5][6]. By inhibiting CSF1R, **Enrupatinib** aims to modulate the activity of these myeloid cells for therapeutic benefit.

Comparative Preclinical Data

The following tables summarize key quantitative data from preclinical studies of **Enrupatinib** and comparable CSF1R inhibitors. It is important to note that these data are compiled from separate publications and not from head-to-head studies, which should be taken into consideration when making direct comparisons.

In Vitro Potency and Selectivity

Compound	Target	Assay Type	IC50	Selectivity	Reference
Enrupatinib (EI-1071)	CSF1R	Kinase Assay	3 nM	>100-fold vs. c-Kit, >220-fold vs. PDGFR α , >450-fold vs. FLT3, >6000-fold vs. PDGFR β	[7]
Pexidartinib (PLX3397)	CSF1R, KIT, FLT3	Kinase Assay	Not explicitly stated in searched literature	Inhibits CSF1R, KIT, and FLT3	[8]
BLZ945	CSF1R	Cell Viability Assay (EOC2 cells)	142 nM	Not explicitly stated in searched literature	[9]
BLZ945	CSF1R	Cell Viability Assay (BMDMs)	98 nM	Not explicitly stated in searched literature	[9]

In Vivo Efficacy in Oncology Models

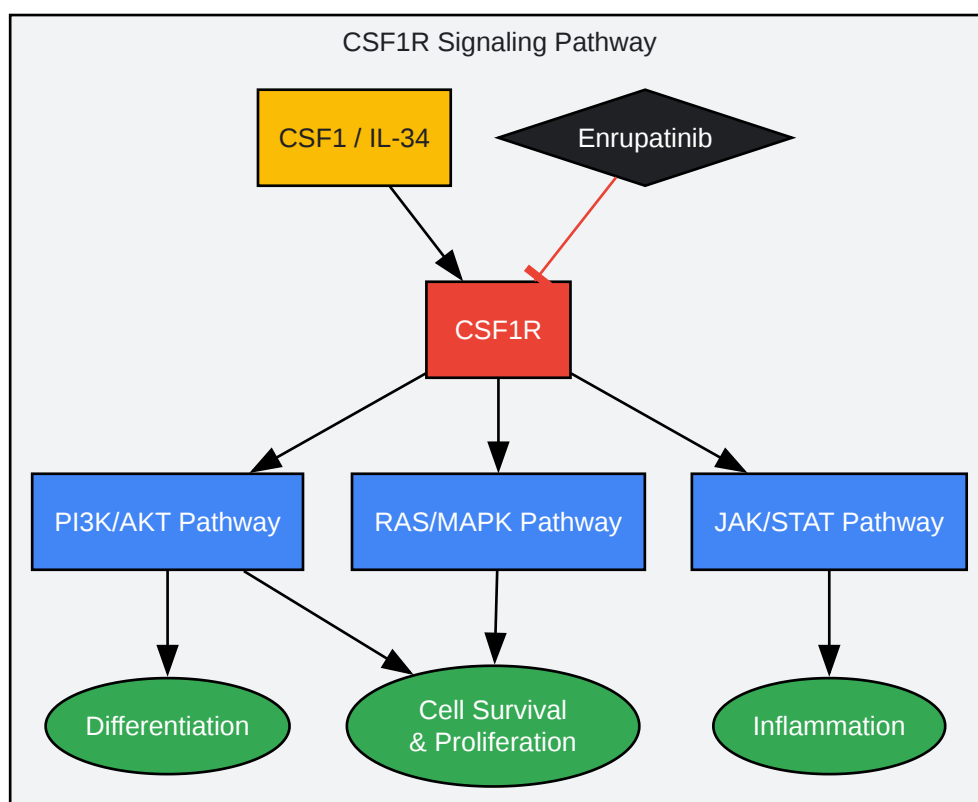
Compound	Cancer Model	Animal Model	Key Findings	Reference
Enrupatinib (EI-1071)	Colorectal Cancer (MC38)	Syngeneic Mice	Reduced TAM infiltration. Enhanced anti-tumor activity when combined with anti-PD-1 antibody.	[1][3]
Enrupatinib (EI-1071)	Breast Cancer (EMT6)	Syngeneic Mice	Reduced TAM infiltration.	[3]
Pexidartinib (PLX3397)	Osteosarcoma	Orthotopic Xenograft	Suppressed primary tumor growth and lung metastasis. Depleted TAMs and Treg cells, and increased CD8+ T cell infiltration.	[10]
BLZ945	Triple-Negative Breast Cancer Brain Metastasis (4T1-BR5)	BALB/c Mice	Reduced formation of brain metastases by 57-65%. Reduced number and size of established metastases.	[9]
BLZ945	Glioma	Genetically Engineered Mouse Model	Significantly improved long-term survival. Reduced glioma cell proliferation by 67-98%.	[10]

In Vivo Efficacy in Alzheimer's Disease Models

Compound	Disease Model	Animal Model	Key Findings	Reference
Enrupatinib (EI-1071)	Alzheimer's Disease	5xFAD and J20 Mice	Significantly enhanced cognitive function in Novel Object Recognition (NOR) and Y-maze tests. Reduced neuroinflammatory gene expression. Trend towards reduced neuronal cell death.	[4] [5] [6]

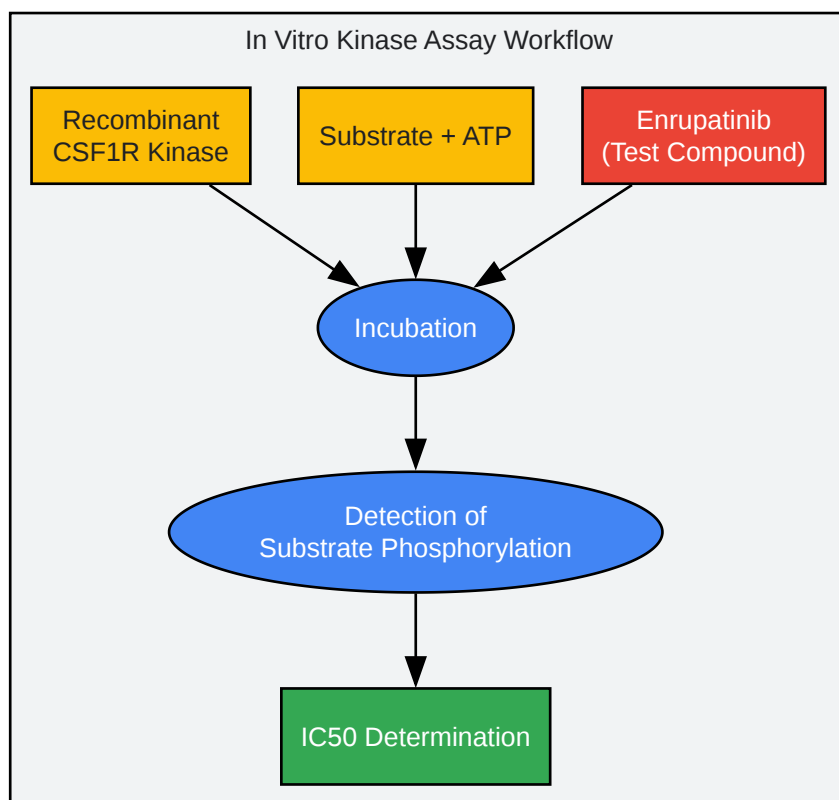
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental approaches discussed, the following diagrams were generated using the DOT language.



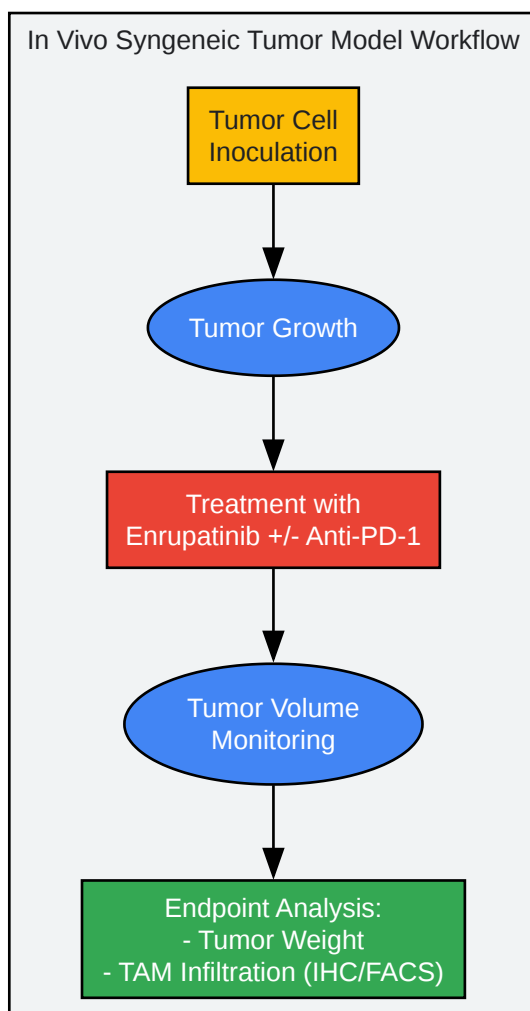
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Caption: CSF1R Signaling Pathway and Inhibition by **Enruptinib**.



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Caption: Workflow for In Vitro CSF1R Kinase Inhibition Assay.



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Caption: Workflow for In Vivo Syngeneic Tumor Model Studies.

Experimental Protocols

Detailed experimental protocols are often limited in conference abstracts and presentations. However, based on the available information and standard practices, the following methodologies can be inferred.

CSF1R Kinase Assay (In Vitro)

A representative method for determining the in vitro potency of a CSF1R inhibitor is the LanthaScreen™ Kinase Assay^{[11][12]}.

- Objective: To determine the 50% inhibitory concentration (IC₅₀) of a compound against CSF1R kinase activity.
- Materials: Recombinant human CSF1R kinase, a suitable substrate (e.g., a fluorescently labeled peptide), ATP, and the test compound (**Enrupatinib**).
- Procedure:
 - A solution of CSF1R kinase is prepared in a kinase reaction buffer.
 - The test compound is serially diluted to various concentrations.
 - The kinase is incubated with the different concentrations of the test compound.
 - The kinase reaction is initiated by adding a mixture of the substrate and ATP.
 - The reaction is allowed to proceed for a defined period at a specific temperature.
 - The reaction is stopped, and the amount of phosphorylated substrate is measured using a suitable detection method (e.g., time-resolved fluorescence resonance energy transfer - TR-FRET).
 - The IC₅₀ value is calculated by plotting the percentage of kinase inhibition against the log concentration of the test compound.

Syngeneic Mouse Models of Cancer (In Vivo)

Syngeneic models utilize immunocompetent mice, which are essential for studying immunomodulatory agents like **Enrupatinib**[\[3\]](#).

- Objective: To evaluate the in vivo anti-tumor efficacy and mechanism of action of **Enrupatinib**.
- Animal Model: Immunocompetent mice (e.g., C57BL/6 for MC38 tumors, BALB/c for EMT6 tumors).
- Procedure:

- Syngeneic tumor cells (e.g., MC38 colorectal or EMT6 breast cancer cells) are subcutaneously injected into the flank of the mice.
- Tumors are allowed to grow to a palpable size.
- Mice are randomized into treatment groups (e.g., vehicle control, **Enrupatinib**, anti-PD-1 antibody, **Enrupatinib** + anti-PD-1 antibody).
- Treatments are administered according to a predefined schedule (e.g., daily oral gavage for **Enrupatinib**).
- Tumor volume is measured regularly (e.g., every 2-3 days) with calipers.
- At the end of the study, tumors are excised, weighed, and processed for further analysis, such as immunohistochemistry (IHC) or flow cytometry (FACS) to quantify TAMs.

Alzheimer's Disease Mouse Model (In Vivo)

Transgenic mouse models that recapitulate aspects of Alzheimer's disease pathology are used to assess the therapeutic potential of compounds targeting neuroinflammation[4][5][6].

- Objective: To determine the effect of **Enrupatinib** on cognitive function and neuropathology in a mouse model of Alzheimer's disease.
- Animal Model: 5xFAD or J20 transgenic mice.
- Procedure:
 - Aged transgenic mice and wild-type littermates are assigned to treatment groups (vehicle or **Enrupatinib**).
 - **Enrupatinib** is administered for a specified duration (e.g., several weeks or months).
 - Cognitive function is assessed using behavioral tests such as the Novel Object Recognition (NOR) test and the Y-maze.
 - Following behavioral testing, brain tissue is collected.

- Brain sections are analyzed by immunofluorescent microscopy to quantify microglia activation, amyloid plaques, and neuronal markers.
- Brain homogenates are used for RNA sequencing or quantitative PCR to analyze the expression of genes related to neuroinflammation.

Reproducibility of Preclinical Data

A significant challenge in preclinical research is the reproducibility of published findings. Factors contributing to a lack of reproducibility can include differences in experimental reagents and protocols, animal models, and data analysis methods. To date, there are no published studies specifically attempting to reproduce the preclinical findings for **Enrupatinib**.

For the data presented in this guide, it is crucial to recognize that:

- Data is from single sources: Much of the detailed preclinical data for **Enrupatinib** originates from the developing company and its collaborators. Independent validation by other research groups would strengthen the confidence in these findings.
- Lack of head-to-head comparisons: The comparative data presented for different CSF1R inhibitors were not generated in the same set of experiments. This makes direct, definitive conclusions about relative potency and efficacy challenging.
- Importance of detailed reporting: To facilitate reproducibility, detailed reporting of experimental protocols is essential. While some information is available, more comprehensive documentation in peer-reviewed publications would be beneficial.

Researchers and drug developers should view the presented data as a promising foundation for **Enrupatinib**. However, further independent studies with transparently reported methodologies will be critical to fully establish the reproducibility and therapeutic potential of this compound.

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